

Introduction to Zeta-Carotene and Its Role in Carotenogenesis

Author: Smolecule Technical Support Team. **Date:** February 2026

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Zeta-carotene (ζ -carotene) is a key **colorless carotenoid precursor** in the biosynthetic pathway leading to all-trans-lycopene and downstream colored carotenoids [1] [2]. In plants, carotenoids serve **essential functions** as photosynthetic accessories, photoprotectants, and precursors to signaling molecules and hormones like abscisic acid (ABA) and strigolactones [3] [4]. The accumulation of **zeta-carotene** typically occurs when **specific enzymatic steps** in the carotenoid biosynthesis pathway are disrupted through natural or induced mutations, providing valuable models for studying carotenogenesis [5] [2].

The pathway from phytoene to all-trans-lycopene requires **two desaturation steps** catalyzed by phytoene desaturase (PDS) and ζ -carotene desaturase (ZDS), along with **two isomerization steps** mediated by 15-cis- ζ -carotene isomerase (Z-ISO) and carotenoid isomerase (CRTISO) [1] [2]. Mutations in either ZDS or Z-ISO can lead to significant **zeta-carotene** accumulation, as these enzymes are responsible for processing **zeta-carotene** intermediates [5] [2].

Mutant Phenotypes and Physiological Consequences

Visual and Developmental Phenotypes

Mutants accumulating **zeta-carotene** display characteristic phenotypes across plant species:

- **Maize *vp-wl2/vp9* mutants:** Exhibit white or pale yellow kernels, dramatically reduced carotenoid and ABA content, with high **zeta-carotene** accumulation [5]
- **Arabidopsis *zic1* mutants:** Show delayed greening when transferred from dark to light conditions, accumulating 9,15,9'-tri-cis- ζ -carotene in etiolated tissues [2]

- **Rice *phs* mutants:** Display albino or photobleaching phenotypes alongside viviparous (pre-harvest sprouting) characteristics [4]
- **Arabidopsis *zds/clb5* mutants:** Arrest chloroplast development at early stages, showing profound alterations in leaf morphology and cellular differentiation [6]

Biochemical and Molecular Phenotypes

The table below summarizes quantitative changes in carotenoid composition and related compounds in key **zeta-carotene** accumulation mutants:

Organism/Mutant	Affected Gene	Zeta-Carotene Accumulation	Other Carotenoid Changes	ABA Levels	Additional Phenotypes
Maize (<i>vp-wl2</i>)	ZDS	High (dramatic increase)	Reduced total carotenoids	Dramatically reduced	Preharvest sprouting (7.69-13.33% yield loss) [5]
Maize (<i>y9</i>)	Z-ISO	9,15,9'-tri-cis- ζ -carotene accumulation	Reduced downstream carotenoids	Not quantified	Pale yellow leaves, impaired etiolated growth [2]
Arabidopsis (<i>zic1</i>)	Z-ISO	9,15,9'-tri-cis- ζ -carotene accumulation	20-30% reduced carotenoids in light-grown seedlings	Not quantified	Delayed greening, impaired etiolated growth [2]
Rice (<i>phs3-1 - Oscrtsi</i>)	CRTISO	Not specified	Reduced carotenoids	Reduced	Photoinhibition, increased ROS scavenging enzymes [4]
Arabidopsis (<i>clb5/zds</i>)	ZDS	Not specified	Albino (carotenoid deficient)	Not quantified	Altered leaf morphology,

Organism/Mutant	Affected Gene	Zeta-Carotene Accumulation	Other Carotenoid Changes	ABA Levels	Additional Phenotypes
					early chloroplast arrest [6]

Beyond these quantitative changes, **zeta-carotene** accumulation mutants exhibit **pleiotropic effects** including:

- **Vivipary** due to ABA deficiency [5] [4]
- **Photooxidative damage** and reduced photosynthetic efficiency [4]
- **Altered expression of chloroplast- and nucleus-encoded genes** [6]
- **Generation of apocarotenoid signals** that regulate plant development [6]

Key Enzymes and Mutant Classes

ζ-Carotene Desaturase (ZDS) Mutants

ZDS catalyzes the second set of desaturation reactions in carotenoid biosynthesis, converting 9,9'-di-cis-ζ-carotene to 7,9,7',9'-tetra-cis-lycopene (prolycopene) [1]. Mutations in ZDS lead to:

- **Complete blockage** of downstream carotenoid production
- **Accumulation of 9,9'-di-cis-ζ-carotene** and upstream intermediates
- **Severe pigment deficiency** and albinism
- **Unique developmental phenotypes** not observed in other carotenoid-deficient mutants [6]

In maize, the *vp9* locus encodes ZDS, and the *vp-w12* mutant contains a *Mu9* transposon insertion in the first intron of this gene [5]. Arabidopsis *zds/clb5* mutants show similar blocks in carotenoid biosynthesis but with distinct morphological consequences [6].

15-cis-ζ-Carotene Isomerase (Z-ISO) Mutants

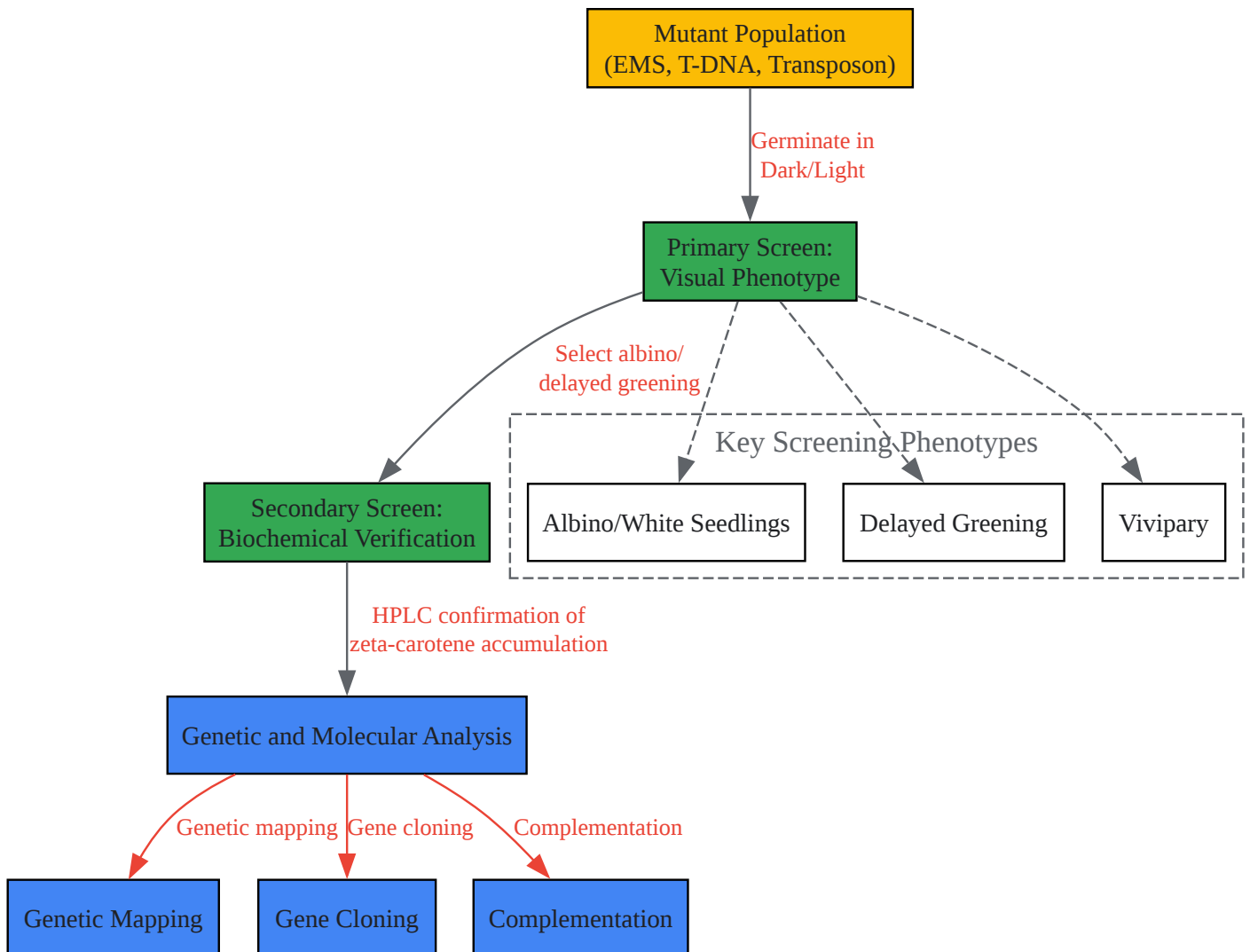
Z-ISO catalyzes the critical isomerization of the central 15-15' cis double bond in 9,15,9'-tri-cis-ζ-carotene to form 9,9'-di-cis-ζ-carotene [1] [2]. Key characteristics include:

- **Membrane-embedded enzyme** with heme b cofactor requiring reducing conditions for activity [1]
- **Essential function in dark tissues** where photoisomerization cannot occur [2]
- **Evolutionary origin** from bacterial NnrU genes involved in denitrification [2]
- **Conserved function** across plant species, from Arabidopsis to tomato [7] [2]

Maize *y9* and Arabidopsis *zic1* mutants represent Z-ISO deficiencies, accumulating the substrate 9,15,9'-tri-cis- ζ -carotene, particularly in etiolated tissues [2].

Experimental Methodologies

Genetic Screening and Mutant Identification



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*Experimental workflow for identifying **zeta-carotene** accumulation mutants*

Biochemical Analysis of Carotenoids

Extraction Protocol (adapted from [5] [8]):

- **Sample Preparation:** Harvest plant tissue (e.g., endosperm, leaves) and immediately freeze in liquid nitrogen. Store at -80°C until analysis.
- **Homogenization:** Grind tissue under yellow light conditions to prevent photoisomerization.

- **Saponification:** Incubate with ethanol containing 1% butylated hydroxy toluene at 85°C for 6 minutes, then add KOH (1g/mL) and continue incubation at 85°C for 10 minutes.
- **Extraction:** Add petroleum ether:diethyl ether (2:1 v/v), vortex, and centrifuge. Repeat extraction three times.
- **Washing:** Wash combined supernatants with pre-cooled water and centrifuge.
- **Concentration:** Transfer supernatant and vacuum dry.
- **Dissolution:** Dissolve extracted carotenoids in mobile phase for HPLC analysis.

HPLC Analysis Conditions:

- **Column:** YMC-Pack C30 reverse-phase column (250 × 4.6 mm, 5 μm) or UPLC BEH C18 (2.1 mm × 100 mm, 1.7 μm) [5] [8]
- **Detection:** 450 nm for most carotenoids [8]
- **Mobile Phase:** Acetonitrile:methanol (9:1) or gradient systems for complex separations [8]
- **Key Isomers:** 9,15,9'-tri-cis-ζ-carotene and 9,9'-di-cis-ζ-carotene can be separated and identified by retention time and spectral properties [2]

Functional Characterization Approaches

- **E. coli Complementation:** Co-express plant PDS with bacterial GGPPS and PSY to accumulate 9,15,9'-tri-cis-ζ-carotene, then test Z-ISO function by conversion to 9,9'-di-cis-ζ-carotene [1] [2]
- **In Vitro Enzyme Assays:** Incorporate 9,15,9'-tri-cis-ζ-carotene into liposomes and monitor isomerization with purified Z-ISO under reducing conditions [1]
- **Subcellular Localization:** Express GFP-fusion proteins in plant protoplasts to confirm plastid localization [5]
- **Gene Expression Analysis:** Use RNA-seq and qRT-PCR to examine transcriptional changes in carotenoid pathway genes [7] [8]

Signaling Pathways and Regulatory Networks

Research has revealed that **zeta-carotene** accumulation mutants generate **apocarotenoid-derived signals** that influence plant development [6]. In *Arabidopsis zds/clb5* mutants, accumulation of specific linear carotenes (likely phytofluene and/or ζ-carotene) leads to:

- **Altered expression** of numerous chloroplast- and nucleus-encoded genes
- **Dramatic changes** in leaf morphology and cellular differentiation
- **Signaling processes** that require the activity of carotenoid cleavage dioxygenase CCD4 [6]

This signaling pathway represents a novel **retrograde communication** mechanism where plastid-derived apocarotenoids regulate nuclear gene expression and developmental processes [6]. Unlike other carotenoid-deficient mutants, ZDS-deficient plants exhibit unique morphological phenotypes, suggesting specific signaling functions for ζ -carotene-derived molecules [6].

Applications and Research Implications

Metabolic Engineering

Zeta-carotene accumulation mutants provide **fundamental knowledge** for metabolic engineering approaches:

- **Golden Rice Development:** Bacterial phytoene desaturase (PaCRTI) substitutes for four plant enzymes (PDS, Z-ISO, ZDS, CRTISO), simplifying pathway engineering [9]
- **Pathway Optimization:** Understanding rate-limiting steps enables targeted manipulation of carotenoid flux [9] [10]
- **Combinatorial Engineering:** Testing multigene combinations in model systems like rice callus for optimal carotenoid accumulation [9]

Agricultural Improvement

- **Drought Resistance:** Engineering carotenoid biosynthesis enhances abiotic stress tolerance, as demonstrated in tobacco with modified NtGGPPS1 [10]
- **Reduced Preharvest Sprouting:** Understanding ABA biosynthesis pathways enables development of varieties with improved seed dormancy [5] [4]
- **Nutritional Biofortification:** Enhancing provitamin A carotenoids in staple crops addresses vitamin A deficiency [3] [9]

References

1. Zeta Carotene - an overview [sciencedirect.com]
2. Isolation and Characterization of the Z-ISO Gene Encoding ... [pmc.ncbi.nlm.nih.gov]

3. The Genetic Components of a Natural Color Palette [pmc.ncbi.nlm.nih.gov]
4. Mutations of genes in synthesis of the carotenoid precursors of ... [pmc.ncbi.nlm.nih.gov]
5. Mutations in the maize zeta-carotene desaturase gene ... [pmc.ncbi.nlm.nih.gov]
6. An Uncharacterized Apocarotenoid-Derived Signal Generated ... [pmc.ncbi.nlm.nih.gov]
7. Characterization of 15-cis- ζ -Carotene Isomerase Z-ISO in ... [pmc.ncbi.nlm.nih.gov]
8. Carotenoids accumulation and transcript profiling of ... [link.springer.com]
9. Zeta Carotene - an overview [sciencedirect.com]
10. Mutations in active surface sites of NtGGPPS1 enhance ... [bmcpantbiol.biomedcentral.com]

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